

# Sardomozide dihydrochloride stability in aqueous solution

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## Compound Focus: Sardomozide dihydrochloride

CAS No.: 138794-73-7

Cat. No.: S548218

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## Chemical Data & Handling Guidelines

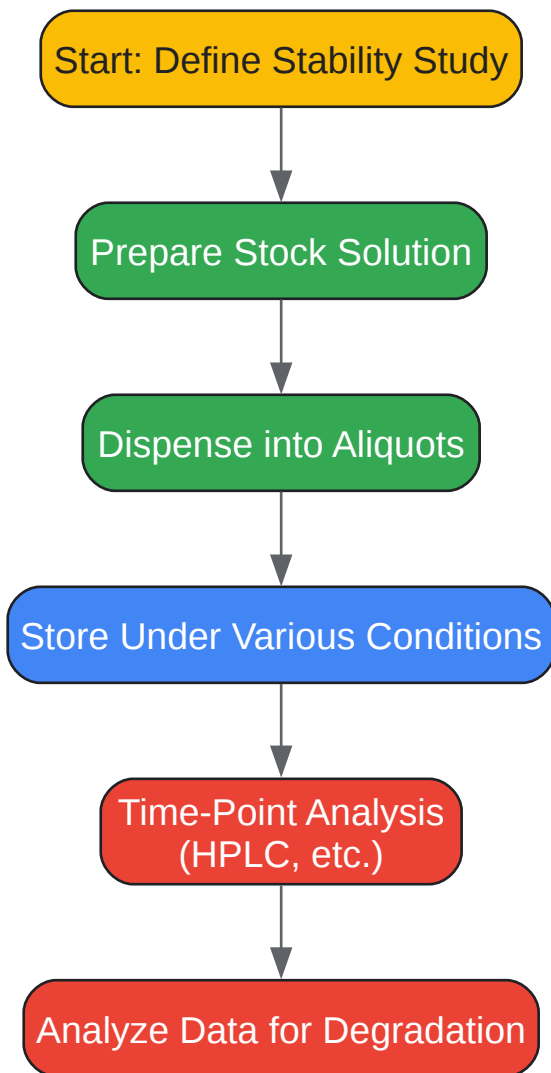
While the search results do not provide a ready-made stability profile, the information from chemical suppliers offers a foundation for your experimental planning. The table below summarizes the key data available:

Property	Detail	Source
Chemical Name	Sardomozide dihydrochloride (CGP 48664A)	[1] [2]
CAS Number	138794-73-7	[1] [2]
Molecular Weight	303.19 g/mol	[1] [2]
Recommended Storage	-20°C, sealed, away from moisture	[1]
Solubility in DMSO	10 mg/mL (32.98 mM)	[1]
Solubility in Water	3.85 mg/mL (12.70 mM) - Requires warming to 60°C	[1]
Purity	> 99.7%	[1] [2]

## Suggested Experimental Approach for Stability Assessment

Since definitive stability data is not available, you will need to determine the stability under your specific experimental conditions. Here is a proposed workflow and protocol for conducting your own stability study.

The following diagram outlines the key stages of this experimental process:



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## Detailed Protocol for Stability Testing

- **Preparation of Aqueous Stock Solution:**

- Weigh an appropriate amount of **Sardomozide dihydrochloride**.
- Prepare the initial stock solution in water at a concentration of **1-2 mg/mL**. Note that according to the data, solubility may require **warming to 60°C** and brief sonication to fully dissolve [1].
- **Crucially, filter the solution through a 0.22 µm membrane** to ensure sterility and prevent microbial growth from confounding your stability results.

- **Experimental Design and Storage:**

- Dispense the filtered stock solution into several sterile vials to create multiple aliquots. This prevents repeated freeze-thaw cycles of a single stock.
- Store these aliquots under the different conditions you wish to test. Common conditions include:
  - **-20°C or -80°C** (for long-term storage)
  - **4°C** (refrigerated storage)
  - **Room temperature** (e.g., ~25°C)
  - **37°C** (to simulate physiological conditions or accelerate stability studies)

- **Analysis of Stability:**

- At predetermined time points (e.g., 0 hours, 24 hours, 7 days, 30 days), remove one aliquot from each storage condition for analysis.
- The most direct method for assessing chemical stability is **High-Performance Liquid Chromatography (HPLC)**.
- Compare the HPLC chromatograms of aged samples against a freshly prepared standard. A decrease in the main peak area or the appearance of new peaks indicates degradation.
- You can also assess **pH changes** in the solution over time as an indicator of stability.

## Critical Troubleshooting & FAQs

- **Q: Why is my Sardomozide dihydrochloride not dissolving completely in water?**

- **A:** The compound has limited solubility in water. Follow the supplier's suggestion to warm the solution gently (up to 60°C) and use sonication to aid dissolution [1]. Always allow the solution to cool to room temperature before use.

- **Q: How should I store my stock solutions to maximize shelf life?**

- **A:** For long-term storage, the solid compound should be kept sealed at **-20°C and protected from moisture** [1]. For aqueous solutions, based on general best practices, prepare small,

single-use aliquots and store them at **-80°C**. Avoid repeated freezing and thawing.

- **Q: I see a precipitate in my solution after storage. What does this mean?**
  - **A:** Precipitation often indicates physical instability and can lead to inaccurate dosing. It may be caused by exceeding the compound's solubility limit at a lower storage temperature (e.g., at 4°C vs. 37°C). Before use, gently warm and sonicate the solution to see if the precipitate re-dissolves. If it does not, the aliquot should be discarded.

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## References

1. Sardomozide dihydrochloride (Synonyms: CGP 48664A) [medchemexpress.com]

2. Sardomozide dihydrochloride | Mechanism | Concentration [selleckchem.com]

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